

"2-(5-Methyl-2-furyl)-2-morpholin-4-ylethanamine" basic properties

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Compound of Interest

Compound Name: 2-(5-Methyl-2-furyl)-2-morpholin-4-ylethanamine

CAS No.: 875160-04-6

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An In-Depth Technical Guide to **2-(5-Methyl-2-furyl)-2-morpholin-4-ylethanamine**: Synthesis, Characterization, and Potential Biological Activities

Introduction

This technical guide provides a comprehensive overview of the basic properties of the novel chemical entity, **2-(5-Methyl-2-furyl)-2-morpholin-4-ylethanamine**. This molecule incorporates two key pharmacophores: a 5-methylfuran ring and a morpholine moiety. Both furan and morpholine derivatives are prevalent in a wide array of biologically active compounds, exhibiting activities ranging from anticancer and antimicrobial to anti-inflammatory effects.^[1] The unique combination of these two scaffolds in the target molecule suggests a potential for interesting pharmacological properties. This guide, intended for researchers, scientists, and drug development professionals, will delve into the predicted physicochemical properties, a proposed synthetic route, characterization methods, and hypothesized biological activities of this compound, supported by established protocols for its evaluation.

Chemical and Physical Properties

The fundamental chemical properties of **2-(5-Methyl-2-furyl)-2-morpholin-4-ylethanamine** are derived from its constituent functional groups. The primary amine provides a basic center, while the furan and morpholine rings contribute to its overall polarity and steric bulk.

Table 1: Predicted Physicochemical Properties

Property	Predicted Value	Method/Software
Molecular Formula	C ₁₁ H ₁₈ N ₂ O ₂	-
Molecular Weight	210.27 g/mol	-
pKa (most basic)	9.5 ± 0.2	ChemAxon[2]
logP	1.2 ± 0.3	SwissADME[3]
Water Solubility	Moderately Soluble	Predicted
Polar Surface Area	49.8 Å ²	SwissADME[3]

Note: The properties other than molecular formula and weight are predicted using computational tools and should be experimentally verified.

Spectroscopic Characterization

The structural elucidation of **2-(5-Methyl-2-furyl)-2-morpholin-4-ylethanamine** would rely on standard spectroscopic techniques.

- ¹H NMR:** The proton NMR spectrum is expected to show distinct signals for the methyl group on the furan ring, the protons of the furan and morpholine rings, and the methine and methylene protons of the ethylamine linker. The morpholine protons typically exhibit a characteristic pattern.[4]
- ¹³C NMR:** The carbon NMR spectrum would display resonances for all 11 carbon atoms, with the carbons attached to oxygen and nitrogen atoms appearing at lower field.
- Mass Spectrometry:** High-resolution mass spectrometry (HRMS) would be used to confirm the elemental composition. The fragmentation pattern would likely involve cleavage of the

bond between the furan and morpholine-substituted carbon and the amino group, as well as fragmentation of the morpholine ring.

Synthesis and Characterization

A plausible synthetic route for **2-(5-Methyl-2-furyl)-2-morpholin-4-ylethanamine** is a modified Strecker synthesis, a well-established method for the preparation of α -amino acids and their derivatives.^{[5][6][7]}

Proposed Synthetic Protocol: Modified Strecker Synthesis

This three-step synthesis starts from 5-methylfurfural.

Step 1: Formation of the α -aminonitrile

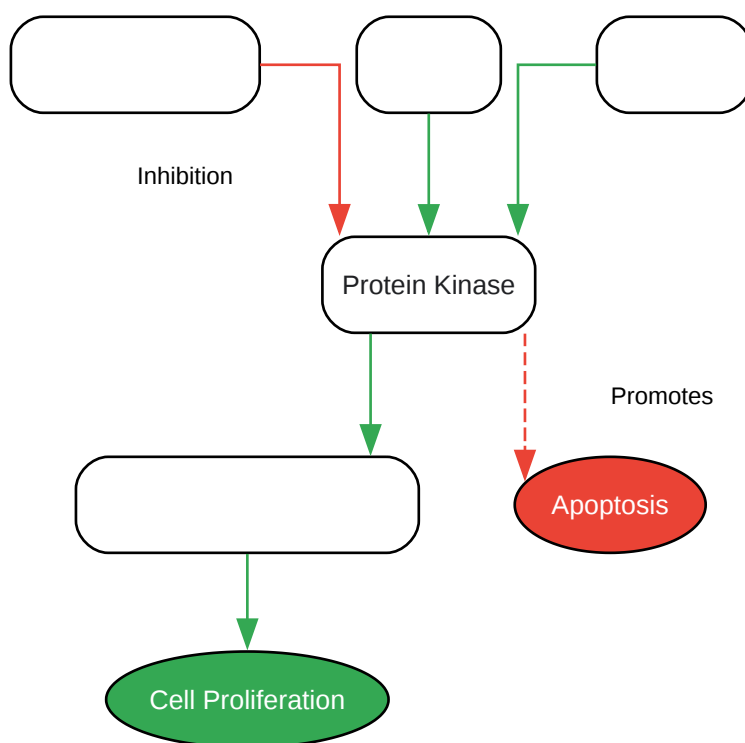
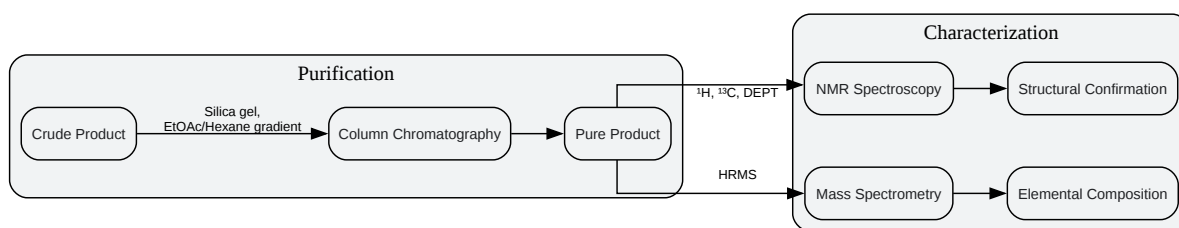
- To a solution of 5-methylfurfural (1.0 eq) in methanol, add morpholine (1.1 eq) and stir at room temperature for 30 minutes to form the corresponding iminium ion.
- In a separate flask, dissolve potassium cyanide (1.2 eq) in water.
- Cool the iminium ion solution to 0 °C and slowly add the potassium cyanide solution dropwise.
- Allow the reaction to warm to room temperature and stir for 24 hours.
- Monitor the reaction by thin-layer chromatography (TLC).
- Upon completion, extract the product with ethyl acetate, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude α -morpholinonitrile.

Step 2: Reduction of the Nitrile to the Amine

- Dissolve the crude α -morpholinonitrile in anhydrous tetrahydrofuran (THF).
- Carefully add lithium aluminum hydride (LiAlH_4) (2.0 eq) portion-wise at 0 °C.

- Reflux the reaction mixture for 4-6 hours.
- Monitor the reaction by TLC.
- After completion, quench the reaction by the sequential addition of water, 15% aqueous NaOH, and water.
- Filter the resulting aluminum salts and wash with THF.
- Concentrate the filtrate to obtain the crude **2-(5-Methyl-2-furyl)-2-morpholin-4-ylethanamine**.

Purification and Characterization Workflow



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Caption: Proposed mechanism of anticancer activity via protein kinase inhibition.

Antimicrobial Potential

The furan nucleus is a component of several antimicrobial agents. The presence of the basic amine and the morpholine ring could also contribute to antimicrobial activity, potentially by disrupting the bacterial cell membrane or inhibiting essential enzymes.

Experimental Protocols for Biological Evaluation

To validate the hypothesized biological activities, the following in vitro assays are recommended.

In Vitro Anticancer Activity: MTT Assay

This colorimetric assay measures the metabolic activity of cells and is a widely used method to assess cell viability and cytotoxicity. [\[8\]](#) Protocol:

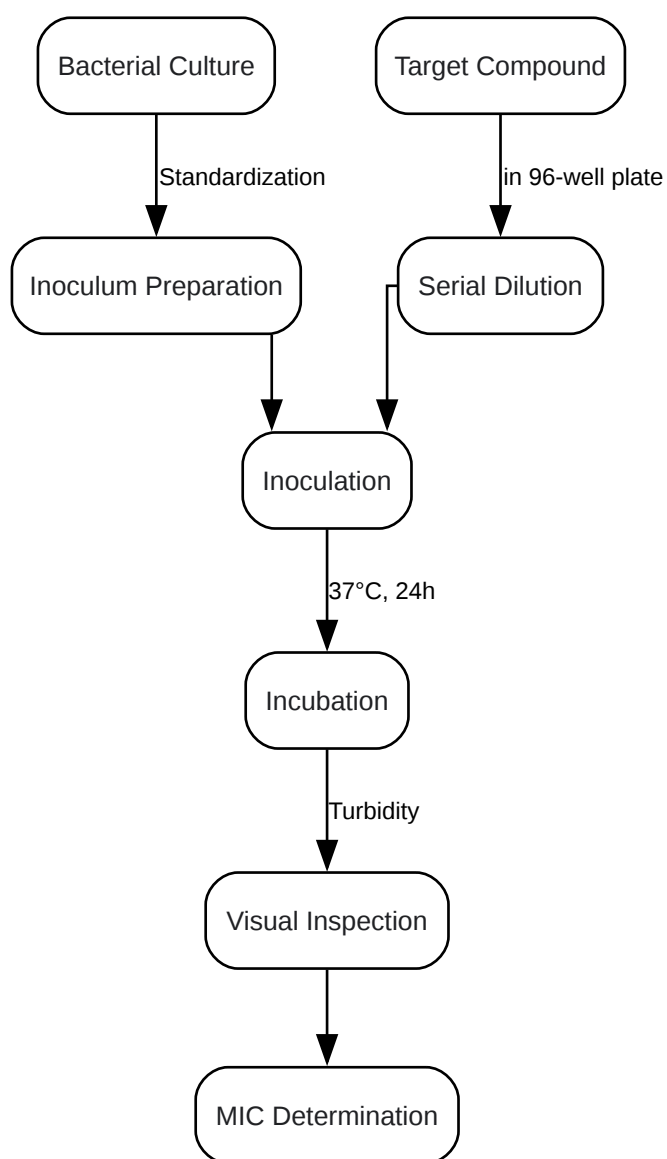
- **Cell Seeding:** Seed cancer cells (e.g., MCF-7, A549) in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours.
- **Compound Treatment:** Prepare serial dilutions of the target compound in the appropriate cell culture medium. Treat the cells with varying concentrations of the compound and a vehicle control.
- **Incubation:** Incubate the treated cells for 48-72 hours.
- **MTT Addition:** Add MTT solution to each well and incubate for 4 hours at 37 °C.
- **Formazan Solubilization:** Remove the MTT solution and add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- **Absorbance Reading:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability and determine the IC₅₀ value.

Antimicrobial Susceptibility Testing: Broth Microdilution

This method determines the minimum inhibitory concentration (MIC) of an antimicrobial agent. [\[9\]](#)[\[10\]](#) Protocol:

- **Inoculum Preparation:** Prepare a standardized bacterial inoculum (e.g., *Staphylococcus aureus*, *Escherichia coli*) in a suitable broth.
- **Serial Dilution:** Prepare two-fold serial dilutions of the target compound in a 96-well microtiter plate.

- Inoculation: Inoculate each well with the bacterial suspension. Include positive (bacteria only) and negative (broth only) controls.
- Incubation: Incubate the plate at 37 °C for 18-24 hours.
- MIC Determination: The MIC is the lowest concentration of the compound that completely inhibits visible bacterial growth.



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Caption: Workflow for the broth microdilution antimicrobial susceptibility assay.

Conclusion

2-(5-Methyl-2-furyl)-2-morpholin-4-ylethanamine is a novel compound with potential for interesting biological activities due to the presence of the furan and morpholine pharmacophores. This technical guide has provided a framework for its synthesis, characterization, and biological evaluation. The proposed synthetic route offers a practical approach to obtaining the compound for further studies. The hypothesized anticancer and antimicrobial activities, along with the detailed experimental protocols, provide a clear path for future research to elucidate the therapeutic potential of this molecule. Experimental validation of the predicted properties and hypothesized biological activities is the next logical step in the investigation of this promising compound.

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